

Proper handling and storage procedures for 2,2'-Oxydipropan-2-ol

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Compound of Interest

Compound Name: 2,2'-Oxydipropan-2-ol

Cat. No.: B15176971

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Technical Support Center: 2,2'-Oxydipropan-2-ol

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the proper handling and storage procedures for **2,2'-Oxydipropan-2-ol** (CAS No. 108-61-2). Note that this compound is an isomer of dipropylene glycol, and safety data for dipropylene glycol (CAS No. 25265-71-8) is often reported for the mixture of its isomers.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2,2'-Oxydipropan-2-ol** and its related isomers.

Property	Value	Reference
Molecular Formula	C6H14O3	[1][2][3]
Boiling Point	227°C	[4]
Flash Point	95.5°C	[1]
Density	1.02 g/cm ³	[4]
Solubility in Water	Miscible	[4]
Log Pow (n-octanol/water)	-1.07 (for 1,2-propanediol component)	[5]

Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with **2,2'-Oxydipropan-2-ol**.

Issue	Possible Cause	Troubleshooting Steps
Mild skin irritation, redness, or de-fatting of the skin.	Prolonged or repeated skin contact without appropriate personal protective equipment (PPE).	1. Immediately wash the affected area thoroughly with soap and water. 2. Remove any contaminated clothing. 3. For persistent irritation, seek medical attention. 4. Always wear PVC or rubber gloves and protective overalls during handling.[4][6]
Eye irritation, tearing, or stinging sensation.	Vapors, mists, or direct contact with the eyes.	1. Immediately flush the eyes with plenty of water for several minutes, removing contact lenses if present and easy to do.[5][7] 2. Continue rinsing. 3. If eye irritation persists, get medical advice/attention.[8] 4. Always wear safety goggles or a face shield when handling the substance.[4][6]
Respiratory tract irritation.	Inhalation of vapors or mists.	1. Move the affected person to fresh air and keep them comfortable for breathing.[5][9] 2. If the person feels unwell, call a poison center or doctor.[7][8] 3. Ensure adequate ventilation or use local exhaust ventilation to minimize exposure.[6][7][9]
Accidental ingestion.	Ingestion of the substance.	1. Rinse the mouth with water.[7][10] 2. Have the person drink one or two glasses of water.[5] 3. Do not induce vomiting. 4. If large quantities are swallowed or if the person

feels unwell, seek immediate medical attention.[4][6]

Spillage of the substance.

Accidental release during handling or storage.

1. Evacuate non-essential personnel from the area. 2. Remove all sources of ignition.[4][9] 3. Ensure adequate ventilation.[9] 4. Contain the spill using an inert absorbent material like sand or proprietary material.[4] 5. Collect the absorbed material into a suitable, labeled waste container for disposal according to local regulations.[4][9] 6. Prevent the spill from entering drains or waterways.[5][10]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,2'-Oxydipropan-2-ol**?

A1: Based on data for dipropylene glycol and its isomers, **2,2'-Oxydipropan-2-ol** is generally not classified as a hazardous substance.[5][6][10] However, it may cause mild skin and eye irritation upon contact.[6] Inhalation of high concentrations of vapor or mist may lead to respiratory tract irritation.[6] It is considered to have a low ingestion hazard.[6]

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: It is recommended to wear PVC or rubber gloves, safety goggles or a face shield, and protective overalls to prevent skin and eye contact.[4][6] In situations with poor ventilation where vapors or mists may be generated, respiratory protection may be necessary.[6]

Q3: What are the proper storage conditions for **2,2'-Oxydipropan-2-ol**?

A3: Store in a cool, well-ventilated area with a recommended storage temperature between 15–25 °C.^[10] Keep containers tightly closed and sealed, and protect them from heat and sources of ignition.^{[4][10]}

Q4: What materials are incompatible with **2,2'-Oxydipropyl-2-ol**?

A4: It can react vigorously with strong oxidizing materials and strong acids.^{[9][11]}

Q5: How should I dispose of waste **2,2'-Oxydipropyl-2-ol**?

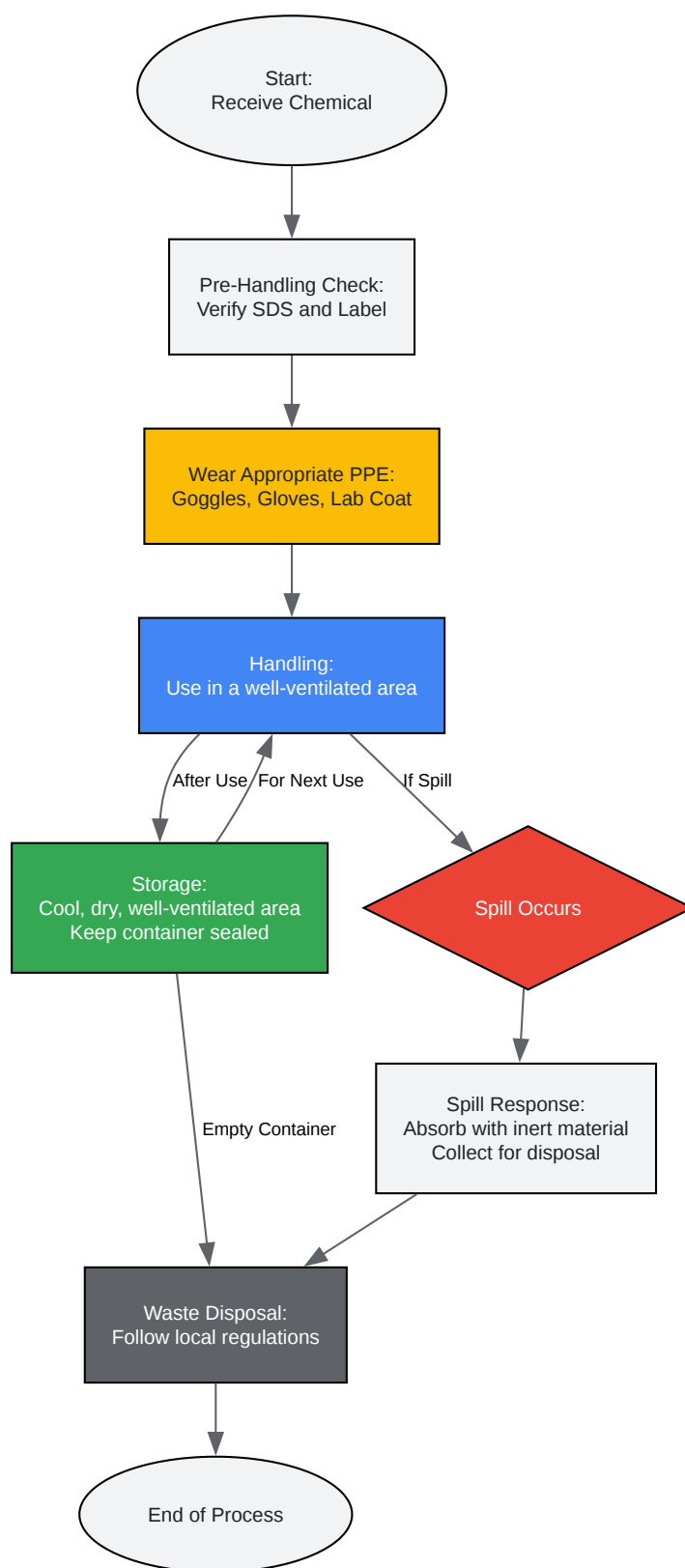
A5: Dispose of waste material at a licensed waste disposal site in accordance with local, state, and federal regulations.^[9] Do not allow the product to enter drains or waterways.^{[5][10]}

Q6: What should I do in case of a fire involving **2,2'-Oxydipropyl-2-ol**?

A6: Use carbon dioxide, alcohol-resistant foam, or dry powder to extinguish the fire.^[4] Avoid using a direct water jet.^[4] Firefighters should wear self-contained breathing apparatus.^{[4][5]} Although the substance itself is not highly flammable, it is combustible and its vapors can form explosive mixtures with air upon intense heating.^{[5][10]}

Visual Workflow for Handling and Storage

The following diagram illustrates the logical workflow for the proper handling and storage of **2,2'-Oxydipropyl-2-ol**.



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Caption: Logical workflow for safe handling and storage of 2,2'-Oxydipropyl-2-ol.

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